

An In-depth Technical Guide to 2-Phenylbenzaldehyde

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Compound of Interest

Compound Name: 2-Phenylbenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Phenylbenzaldehyde** (also known as [1,1'-Biphenyl]-2-carboxaldehyde or 2-Formyl-1,1'-biphenyl), a versatile aromatic aldehyde. It serves as a crucial intermediate in various fields, including organic synthesis, fragrance, and pharmaceuticals.^{[1][2]} This document details its chemical and physical properties, synthesis, key reactions, and applications, with a focus on its relevance in research and drug development.

Core Properties and Identification

2-Phenylbenzaldehyde is an organic compound featuring a benzaldehyde ring substituted with a phenyl group at the ortho position.

Identifier	Value
CAS Number	1203-68-5[1][3]
Molecular Formula	C ₁₃ H ₁₀ O[1][4]
Molecular Weight	182.22 g/mol [1]
Appearance	White to light yellow powder or crystal; may also appear as a semi-solid to liquid.[1][2]
Synonyms	Biphenyl-2-carbaldehyde, 2-Biphenylcarboxaldehyde, 2-Formyl-1,1'-biphenyl.[1][2]

Physicochemical Data

The following table summarizes the key physical and chemical properties of **2-Phenylbenzaldehyde**.

Property	Value	Source
Melting Point	-26 °C (-15 °F)	[5]
Boiling Point	178 - 179 °C (352 - 354 °F)	[5]
Density	1.045 g/cm ³ at 25 °C (77 °F)	[5]
Water Solubility	57.95 mg/L at 25 °C (estimated)	[3]
Log P (Octanol/Water Partition Coefficient)	1.4 at 25 °C (77 °F)	[5]

Synthesis of 2-Phenylbenzaldehyde

A common and effective method for synthesizing the biphenyl core of **2-Phenylbenzaldehyde** is the Suzuki-Miyaura cross-coupling reaction. This protocol involves the palladium-catalyzed reaction of an aryl halide with a boronic acid.

Reaction: 2-Bromobenzaldehyde + Phenylboronic acid → **2-Phenylbenzaldehyde**

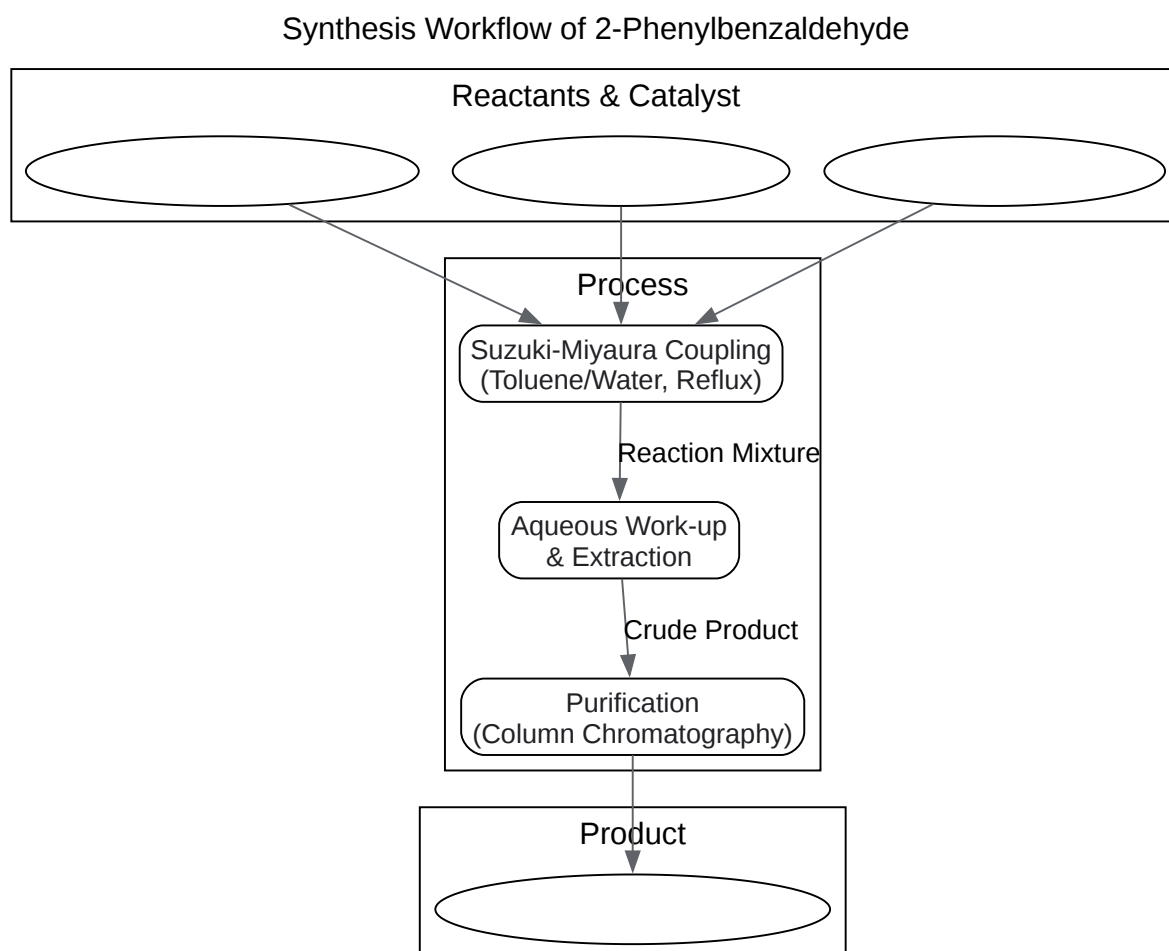
Materials:

- 2-Bromobenzaldehyde
- Phenylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- Toluene
- Deionized water
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and heat plate
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Hexane and Ethyl acetate (for elution)

Procedure:

- Setup: To a round-bottom flask, add 2-bromobenzaldehyde (1.0 eq), phenylboronic acid (1.2 eq), potassium carbonate (2.0 eq), and a palladium catalyst system consisting of palladium(II) acetate (0.02 eq) and triphenylphosphine (0.08 eq).
- Solvent Addition: Add a 4:1 mixture of toluene and water to the flask.

- **Reaction:** Stir the mixture vigorously and heat to reflux (approximately 85-90 °C) under a nitrogen or argon atmosphere.
- **Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 4-12 hours.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute with ethyl acetate and transfer to a separatory funnel.
- **Extraction:** Wash the organic layer sequentially with deionized water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude product by silica gel column chromatography, eluting with a hexane/ethyl acetate gradient to yield pure **2-Phenylbenzaldehyde**.



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Caption: Suzuki-Miyaura synthesis of **2-Phenylbenzaldehyde**.

Chemical Reactivity and Applications

As an aldehyde, **2-Phenylbenzaldehyde** is a versatile building block in organic synthesis.^[1] It participates in various reactions typical of aldehydes, such as oxidation, reduction, and

condensation reactions. One common application is the formation of Schiff bases, which are compounds with diverse biological activities.

Reaction: **2-Phenylbenzaldehyde** + Primary Amine → Schiff Base (Imine)

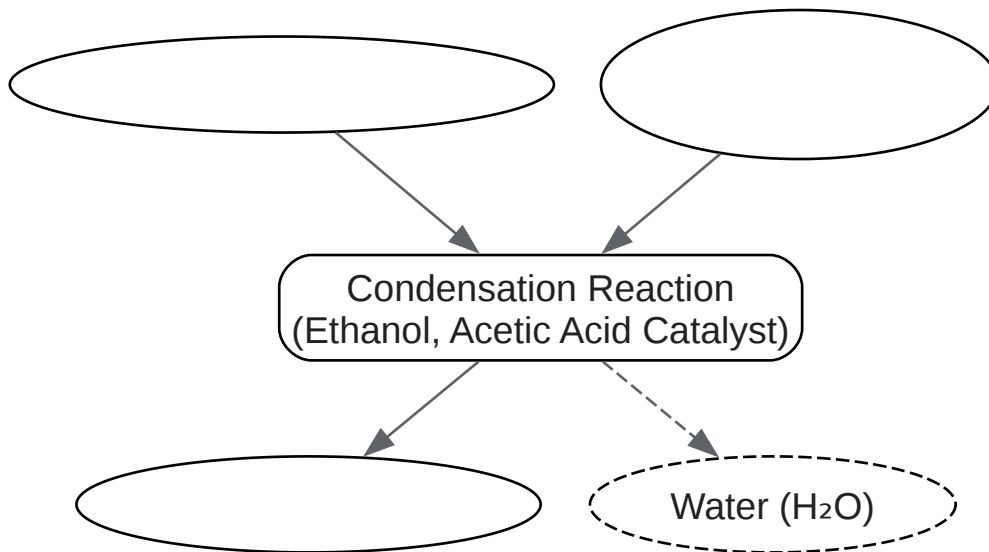
Materials:

- **2-Phenylbenzaldehyde**
- A primary amine (e.g., aniline or a derivative)
- Ethanol or Methanol
- Glacial acetic acid (catalytic amount)
- Round-bottom flask
- Magnetic stirrer

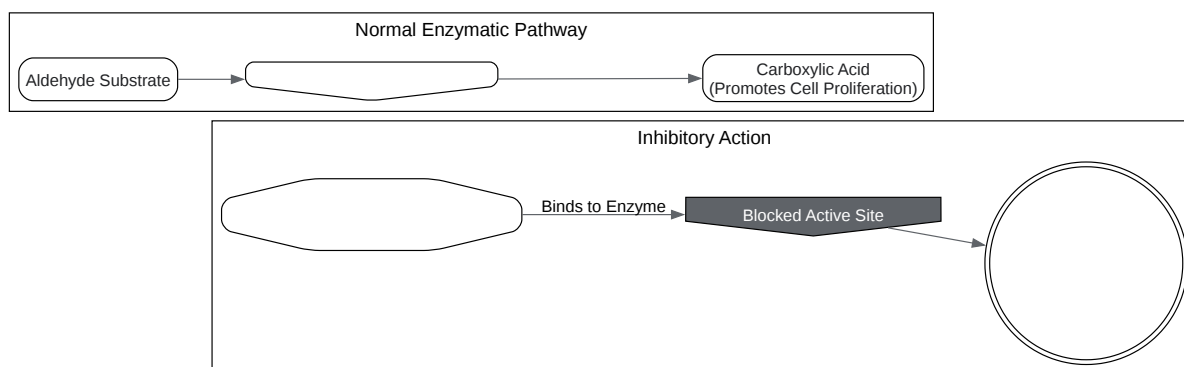
Procedure:

- Dissolution: Dissolve **2-Phenylbenzaldehyde** (1.0 eq) in ethanol in a round-bottom flask.
- Amine Addition: Add the primary amine (1.1 eq) to the solution.
- Catalysis: Add a catalytic amount (2-3 drops) of glacial acetic acid.
- Reaction: Stir the mixture at room temperature. The reaction progress can be monitored by TLC. Gentle heating may be applied to accelerate the reaction.
- Isolation: Upon completion, the Schiff base product often precipitates from the solution. If not, the product can be isolated by cooling the mixture and collecting the solid via vacuum filtration or by removing the solvent under reduced pressure and purifying the residue.

Schiff Base Formation Workflow



Mechanism of ALDH1A3 Inhibition

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